

# "physical properties of N,N,4-Trimethylpiperidin-4-amine"

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## Compound of Interest

Compound Name: *N,N,4-Trimethylpiperidin-4-amine*

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An in-depth technical guide on the physical properties of piperidine derivatives, with a focus on compounds structurally related to **N,N,4-Trimethylpiperidin-4-amine**, is provided below. Data for the specifically named compound "**N,N,4-Trimethylpiperidin-4-amine**" is not readily available in public chemical databases, suggesting it may be a less common or potentially misnamed substance. Therefore, this guide will focus on the well-characterized and structurally similar compounds: N,N-Dimethylpiperidin-4-amine and 4-Amino-2,2,6,6-tetramethylpiperidine.

This guide is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of the physical properties, experimental protocols for their determination, and logical workflows.

## Introduction to Substituted Piperidines

The piperidine ring is a fundamental scaffold in medicinal chemistry and is present in numerous pharmaceuticals and biologically active compounds.<sup>[1]</sup> Substitution on the piperidine ring at various positions significantly influences the molecule's physical and chemical properties, such as its polarity, basicity, and steric hindrance. These properties, in turn, dictate the compound's pharmacokinetic and pharmacodynamic profile. Understanding the physical properties of substituted piperidines is therefore crucial for drug design and development.

## Physical Properties of Related Piperidine Amines

Due to the lack of available data for **N,N,4-Trimethylpiperidin-4-amine**, this section details the physical properties of two closely related analogs: N,N-Dimethylpiperidin-4-amine and 4-

Amino-2,2,6,6-tetramethylpiperidine.

## N,N-Dimethylpiperidin-4-amine

This compound features a dimethylamino group at the 4-position of the piperidine ring.

Property	Value	Source
CAS Number	50533-97-6	[2][3]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub>	[2]
Molecular Weight	128.22 g/mol	[2]
IUPAC Name	N,N-dimethylpiperidin-4-amine	[2]

No experimental data for melting point, boiling point, or density is readily available in the searched sources.

## 4-Amino-2,2,6,6-tetramethylpiperidine

This compound is a sterically hindered amine with four methyl groups flanking the piperidine nitrogen.

Property	Value	Source
CAS Number	36768-62-4	[4][5]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> N <sub>2</sub>	[4][5]
Molecular Weight	156.27 g/mol	[4]
IUPAC Name	2,2,6,6-Tetramethylpiperidin-4-amine	[5]
Melting Point	16-18 °C	[4][5]
Boiling Point	188-189 °C	[4][5]
Density	0.912 g/mL at 25 °C	[4]
Refractive Index	n <sub>20/D</sub> 1.470	[4]

## Experimental Protocols

Detailed experimental procedures for determining the key physical properties of piperidine derivatives are outlined below. These are generalized protocols that can be adapted for specific compounds.

### Determination of Melting Point

The melting point of a solid compound is a crucial indicator of its purity.

Methodology:

- A small, dry sample of the crystalline compound is finely powdered and packed into a capillary tube to a depth of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute, and the temperature is observed closely.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted. For a pure compound, this range is typically narrow (0.5-1 °C).

### Determination of Boiling Point

The boiling point is a key physical constant for a liquid.

Methodology:

- A small volume of the liquid sample (a few mL) is placed in a distillation flask.
- A thermometer is positioned in the neck of the flask with the top of the bulb level with the side arm leading to the condenser.
- The flask is heated gently.
- The boiling point is recorded as the temperature at which the liquid is actively boiling and the temperature on the thermometer remains constant. The atmospheric pressure should also

be recorded, as boiling point is pressure-dependent.

## Determination of Density

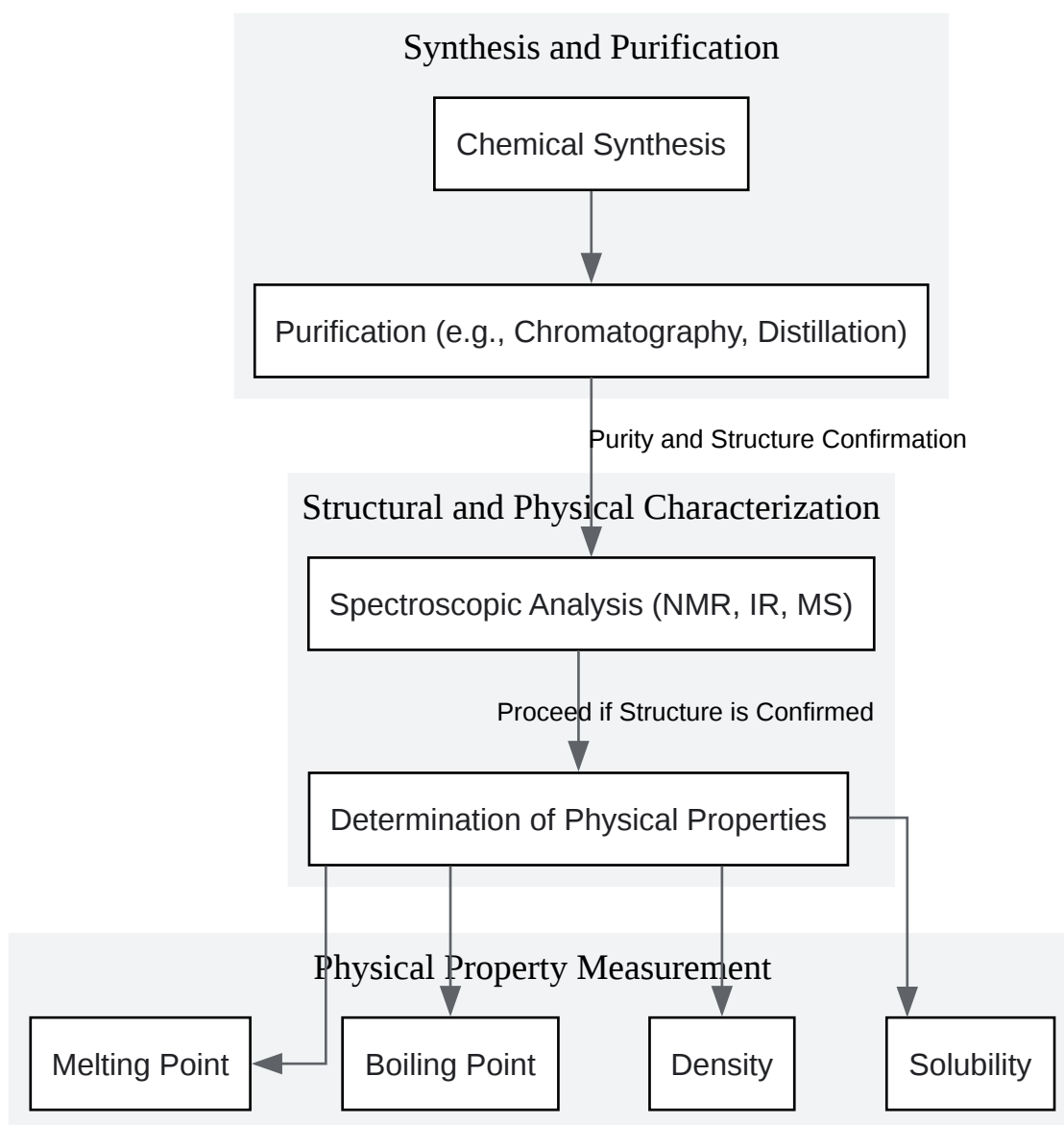
Density is the mass per unit volume of a substance.

Methodology:

- A clean, dry pycnometer (a small glass flask of known volume) is weighed accurately.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped.
- The filled pycnometer is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The temperature at which the measurement is made should be recorded.

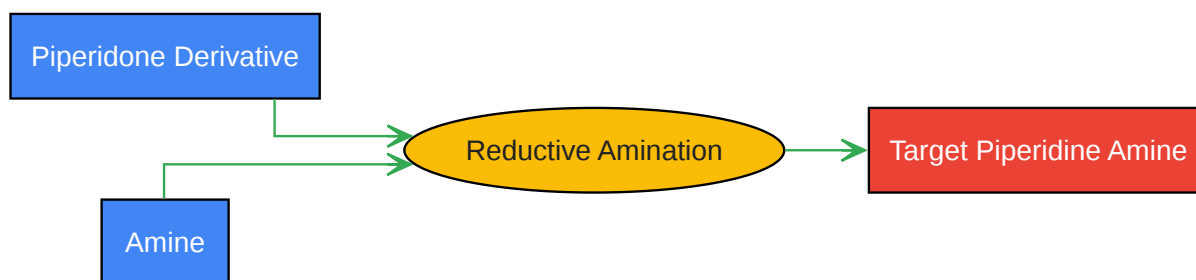
## Visualizations

The following diagrams illustrate the logical workflow for the characterization of a novel piperidine derivative and a general synthesis workflow.



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Caption: Experimental workflow for the synthesis and characterization of a piperidine derivative.



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Caption: A general synthetic pathway for N-substituted piperidin-4-amines via reductive amination.[6]

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## References

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